

An In-depth Technical Guide to Isowighteone: From Molecular Structure to Biological Function

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Compound of Interest

Compound Name:	Isowighteone
CAS No.:	68436-47-5
Cat. No.:	B1672636

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This guide provides a comprehensive technical overview of **Isowighteone**, a prenylated isoflavone of significant interest to researchers in natural product chemistry, pharmacology, and drug development. We will delve into its core chemical attributes, biosynthetic origins, and explore its multifaceted biological activities, supported by mechanistic insights and established experimental protocols.

Core Molecular and Chemical Identity

Isowighteone is a naturally occurring isoflavone, a class of polyphenolic compounds known for their structural similarity to estrogens and, consequently, their potential as phytoestrogens[1][2]. Its defining feature is the presence of a prenyl group (3-methylbut-2-enyl) attached to the B-ring, a modification that significantly influences its biological properties.

Molecular Formula and Weight

The fundamental chemical identity of **Isowighteone** is summarized in the table below. These values are critical for a range of applications, from mass spectrometry analysis to stoichiometric calculations in experimental assays.

Property	Value	Source(s)
Molecular Formula	C ₂₀ H ₁₈ O ₅	[3][4][5]
Molecular Weight	338.4 g/mol	[3][6][7]
Alternate Molecular Weight	338.35 g/mol	[4][5]
CAS Registry Number	68436-47-5	[4]

Chemical Structure and Nomenclature

The precise arrangement of atoms dictates the molecule's reactivity and interaction with biological targets. **Isowighteone** is an isomer of Wighteone, with the key distinction being the position of the prenyl group on the aromatic rings[1][8].

- IUPAC Name: 5,7-dihydroxy-3-[4-hydroxy-3-(3-methylbut-2-enyl)phenyl]chromen-4-one[3]
- Common Synonyms: 3'-(gamma,gamma-dimethylallyl)genistein, 3'-prenylgenistein[3][4]

The structural backbone of **Isowighteone** is the isoflavone core, which consists of two aromatic rings (A and B) linked by a three-carbon bridge that forms a heterocyclic C ring.

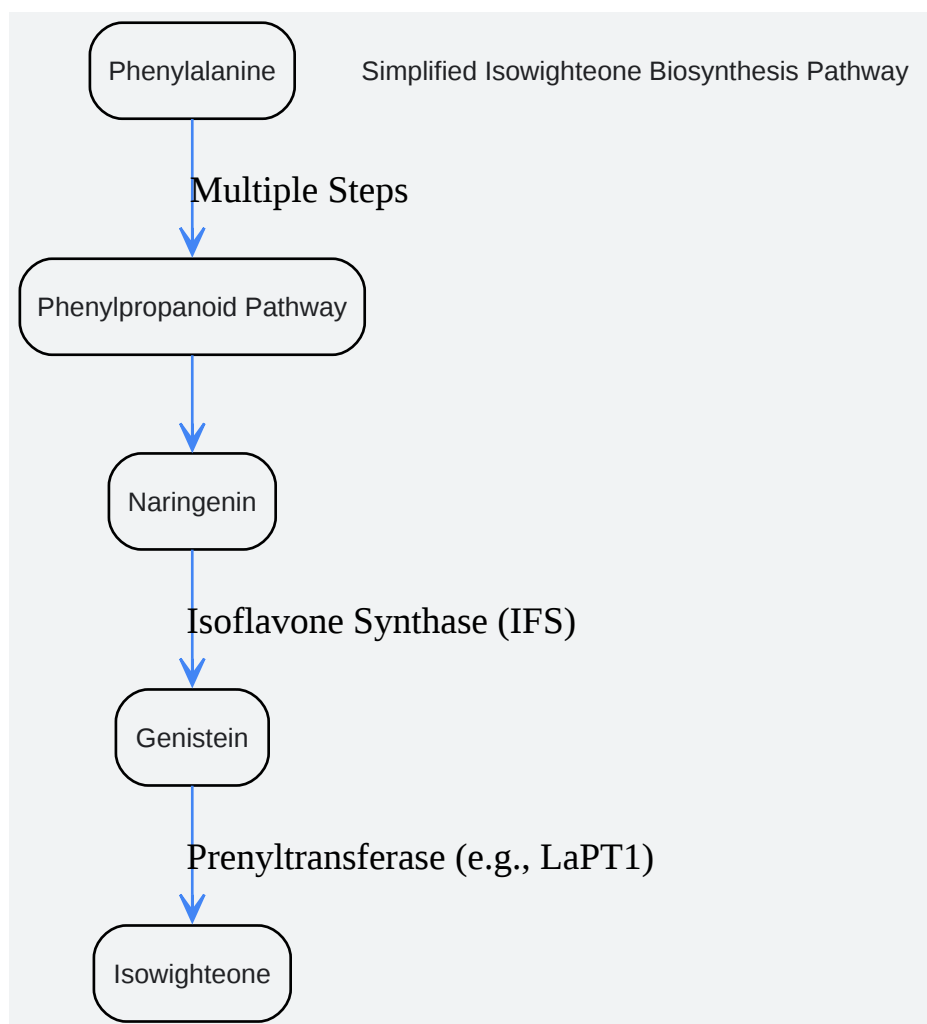
Caption: Schematic representation of the **Isowighteone** molecule.

Natural Occurrence and Biosynthesis

Isowighteone is a secondary metabolite found in a variety of plants, particularly within the Leguminosae family[9]. It has been successfully isolated from species such as *Ficus mucoso*, *Piscidia piscipula*, *Glycyrrhiza uralensis*, and the roots of *Sophora flavescens*[3][7].

The biosynthesis of **Isowighteone** occurs via the phenylpropanoid pathway, a complex metabolic route responsible for producing a wide array of plant secondary metabolites[9][10]. The synthesis begins with the amino acid phenylalanine and proceeds through several enzymatic steps to produce the isoflavone skeleton. The key intermediate, naringenin, is converted to the isoflavone genistein. A crucial final step involves the attachment of a prenyl group to the 3' position of the B-ring of genistein, a reaction catalyzed by a specific isoflavonoid prenyltransferase, such as LaPT1 identified from white lupin (*Lupinus albus*)[7]. The expression

of genes involved in this pathway, including those for transcription factors like GmMYB176 and GmbZIP5, can regulate the accumulation of **Isowighteone**[9][10][11].



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Caption: Simplified biosynthetic pathway of **Isowighteone**.

Biological Activities and Mechanisms of Action

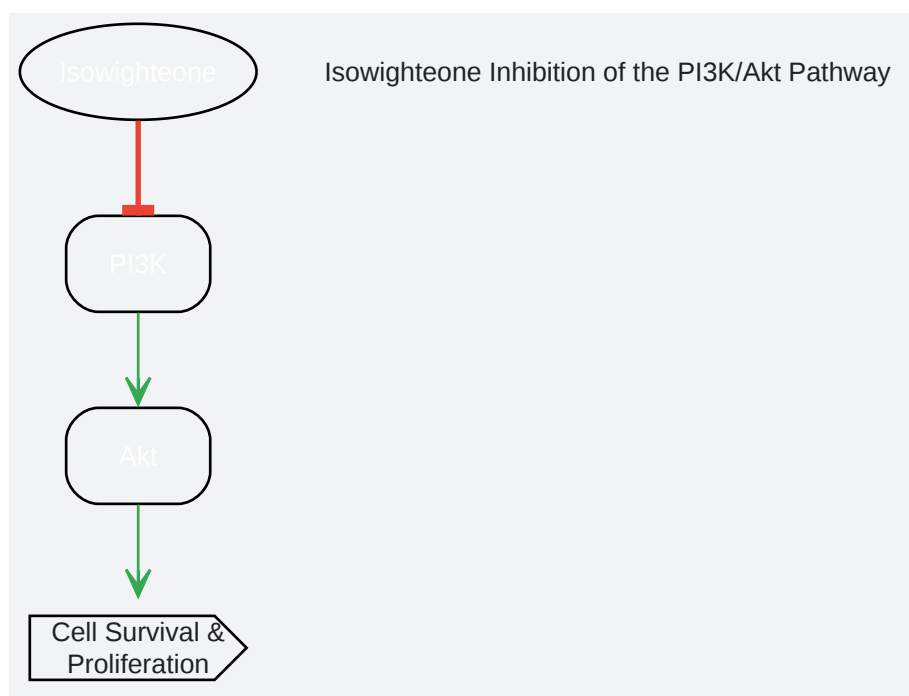
Isowighteone has demonstrated a range of biological activities that make it a compelling candidate for further investigation. Its effects are largely attributed to its isoflavone structure and the presence of the lipophilic prenyl group.

Anticancer Properties

Emerging research highlights the antiproliferative potential of **Isowighteone** against various cancer cell lines. It has shown strong activity against leukemia (K562) and gastric tumor (AGS) cell lines[1]. The cytotoxic effects of isoflavones, including **Isowighteone**, are often linked to their ability to modulate key cellular signaling pathways involved in cell cycle progression and apoptosis[1].

Modulation of the PI3K/Akt Signaling Pathway

One of the key mechanisms through which **Isowighteone** exerts its effects is by inhibiting the Phosphoinositide 3-kinase (PI3K)/Akt signaling pathway[12]. This pathway is a critical regulator of cell survival, proliferation, and differentiation, and its dysregulation is a common feature in many cancers and inflammatory diseases. By suppressing this pathway, **Isowighteone** can inhibit the osteogenic differentiation of vascular smooth muscle cells, suggesting a potential role in preventing vascular calcification[12].



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Caption: Mechanism of **Isowighteone**'s inhibitory action.

Antimicrobial Activity

Prenylated flavonoids and isoflavonoids are recognized for their antimicrobial properties. **Isowighteone**, in particular, may have activity against fungal pathogens of plants[7]. The metabolic engineering of plants to produce **Isowighteone** is being explored as a strategy to enhance disease resistance in legumes[7].

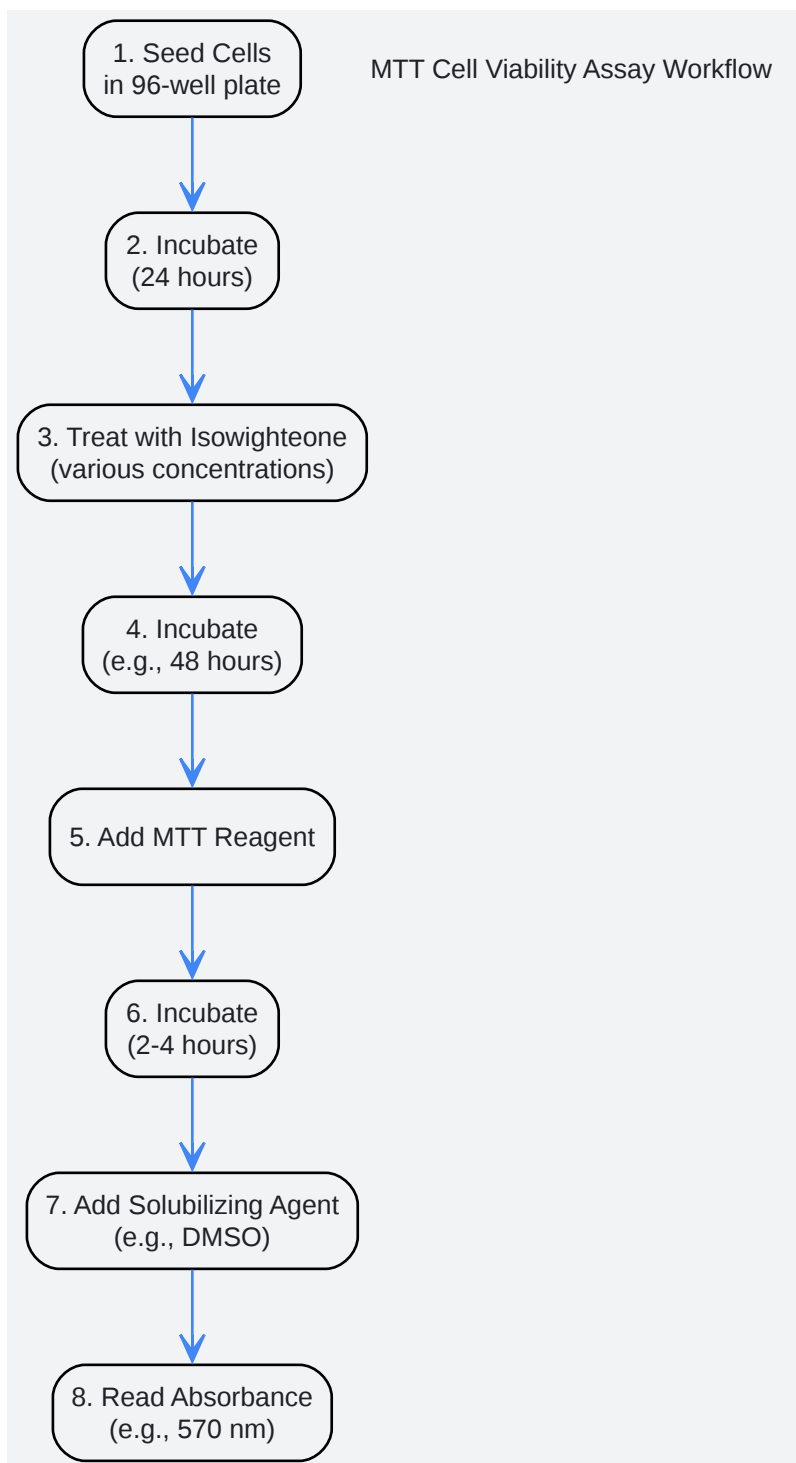
Experimental Protocols

To facilitate further research on **Isowighteone**, this section provides a standardized protocol for assessing its cytotoxic effects on cancer cell lines.

Cell Viability Assessment using MTT Assay

This assay is a colorimetric method for assessing cell metabolic activity, which serves as an indicator of cell viability, proliferation, and cytotoxicity.

Workflow:



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Caption: Step-by-step workflow for the MTT assay.

Detailed Protocol:

- Cell Seeding: Plate cancer cells in a 96-well plate at a density of 5×10^3 to 1×10^4 cells per well. Incubate for 24 hours to allow for cell attachment[12].
- Compound Treatment: Prepare serial dilutions of **Isowighteone** in an appropriate solvent (e.g., DMSO) and then in cell culture medium. Remove the old medium from the cells and add the medium containing different concentrations of **Isowighteone**. Include a vehicle control (medium with DMSO) and an untreated control.
- Incubation: Incubate the plates for a predetermined period (e.g., 24, 48, or 72 hours) at 37°C in a humidified incubator with 5% CO₂.
- MTT Addition: Following incubation, add 20 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for another 2-4 hours. During this time, viable cells with active mitochondrial dehydrogenases will convert the yellow MTT to purple formazan crystals.
- Solubilization: Carefully remove the medium and add 150 µL of a solubilizing agent, such as DMSO, to each well to dissolve the formazan crystals.
- Absorbance Reading: Measure the absorbance of the wells at a wavelength of 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability for each concentration relative to the vehicle control. The IC₅₀ value (the concentration of **Isowighteone** that inhibits 50% of cell growth) can then be determined by plotting a dose-response curve.

Conclusion and Future Directions

Isowighteone is a promising natural product with a well-defined chemical structure and diverse biological activities. Its ability to modulate critical signaling pathways like PI3K/Akt underscores its potential as a lead compound for the development of new therapeutic agents, particularly in the areas of oncology and inflammatory diseases. Future research should focus on in-vivo efficacy studies, elucidation of additional molecular targets, and the exploration of its potential as an antimicrobial agent. The metabolic engineering of plants to enhance **Isowighteone** production also presents an exciting avenue for agricultural applications.

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